

Commercial Availability and Technical Applications of Mavacamten-d6: A Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mavacamten-d6

Cat. No.: B12369018

[Get Quote](#)

For researchers and drug development professionals, the availability of high-quality, well-characterized stable isotope-labeled internal standards is critical for robust bioanalytical method development and pharmacokinetic studies. This technical guide provides an in-depth overview of the commercial suppliers, availability, and technical applications of **Mavacamten-d6**, a deuterated analog of the novel cardiac myosin inhibitor, Mavacamten.

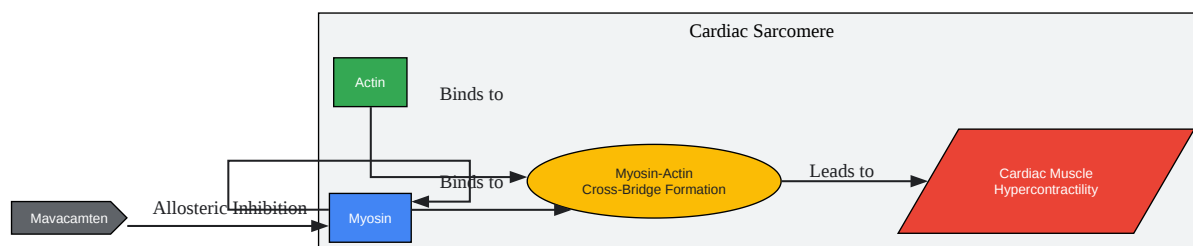
Commercial Suppliers and Product Specifications

Mavacamten-d6 is available from several commercial suppliers specializing in research chemicals and stable isotope-labeled compounds. The following table summarizes the key product specifications from prominent vendors to facilitate easy comparison for procurement. Researchers are advised to request a certificate of analysis from the supplier for lot-specific details.

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Isotopic Enrichment
Clearsynth	CS-O-45810	2453251-18-6	C ₁₅ H ₁₃ D ₆ N ₃ O ₂	279.37	Not Specified	Not Specified
A Chemtek	ARD19397-3D6	2453251-18-6	C ₁₅ H ₁₉ N ₃ O ₂ (Note: Formula likely for unlabeled)	279.37	>98%	Not Specified
MedchemExpress	HY-109037S	2453251-18-6	Not Specified	Not Specified	Not Specified	Not Specified
Pharmaffiliates	PA STI-089961	2453251-18-6	C ₁₅ H ₁₃ D ₆ N ₃ O ₂	279.37	Not Specified	Not Specified
Shimadzu Chemistry & Diagnostics	C10214	1642288-47-8 (unlabeled)	C ₁₅ H ₁₃ D ₆ N ₃ O ₂	279.37	>98%	>98% ² H

Mechanism of Action of Mavacamten: A Signaling Pathway

Mavacamten is a first-in-class, allosteric and reversible inhibitor of cardiac myosin.^[1] It targets the underlying pathophysiology of hypertrophic cardiomyopathy (HCM) by modulating the number of myosin heads available to interact with actin, thereby reducing the excessive contractility of the heart muscle.^{[2][3]} The drug stabilizes the energy-sparing, super-relaxed state of the myosin, leading to a decrease in the number of myosin-actin cross-bridges formed.^{[1][3]} This ultimately reduces the hypercontractility, dynamic left ventricular outflow tract (LVOT) obstruction, and improves cardiac filling pressures in patients with HCM.



[Click to download full resolution via product page](#)

Mavacamten's inhibitory effect on cardiac myosin cross-bridge formation.

Experimental Protocol: Quantification of Mavacamten in Plasma using LC-MS/MS

The following is a representative experimental protocol for the quantification of Mavacamten in a biological matrix, such as plasma, using liquid chromatography-tandem mass spectrometry (LC-MS/MS). **Mavacamten-d6** serves as an ideal internal standard for this assay due to its similar physicochemical properties to the analyte and its distinct mass-to-charge ratio.

1. Sample Preparation (Protein Precipitation)

- To 50 μL of plasma sample, add 150 μL of acetonitrile containing the internal standard, **Mavacamten-d6**.
- Vortex mix for 1 minute to precipitate proteins.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μL of the mobile phase.

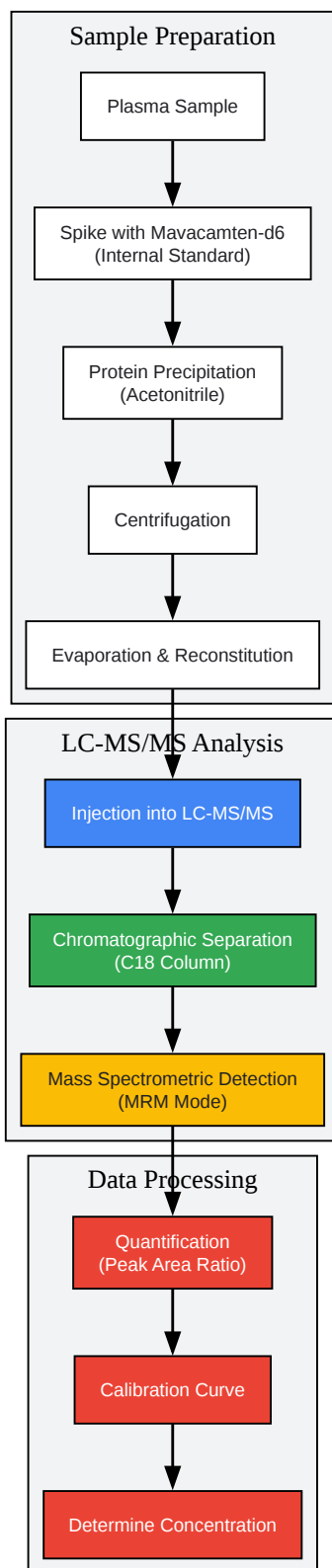
2. LC-MS/MS Instrumentation and Conditions

- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) system.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Chromatographic Column: A C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8 μ m).
- Mobile Phase:
 - A: 0.1% formic acid in water
 - B: 0.1% formic acid in acetonitrile
- Gradient Elution: A linear gradient from 10% to 85% mobile phase B over 30 seconds.
- Flow Rate: 0.9 mL/min.
- Ionization Mode: Positive ion electrospray (ESI+).
- Multiple Reaction Monitoring (MRM) Transitions:
 - Mavacamten: m/z 274.0 \rightarrow 128.0
 - **Mavacamten-d6**: (The specific transition for **Mavacamten-d6** would be determined by adding 6 daltons to the precursor and/or product ion mass of Mavacamten, depending on the fragmentation pattern).

3. Data Analysis

- Quantification is performed by calculating the peak area ratio of the analyte (Mavacamten) to the internal standard (**Mavacamten-d6**).
- A calibration curve is constructed by plotting the peak area ratios of calibration standards against their known concentrations.

- The concentration of Mavacamten in the unknown samples is then determined from the calibration curve.



[Click to download full resolution via product page](#)

Workflow for the bioanalytical quantification of Mavacamten.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Effects of CYP2C19 inhibitors on mavacamten pharmacokinetics in rats based on UPLC-MS/MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. tandfonline.com [tandfonline.com]
- 3. Characterization of mavacamten pharmacokinetics in patients with hypertrophic cardiomyopathy to inform dose titration - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Commercial Availability and Technical Applications of Mavacamten-d6: A Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12369018#commercial-suppliers-and-availability-of-mavacamten-d6]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com